

Savvy Technical Support Center: Expert Guide

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Compound of Interest

Compound Name: Savvy

Cat. No.: B1206873

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This guide provides advanced users with troubleshooting steps and answers to frequently asked questions regarding complex functionalities within the **Savvy** platform.

FAQ 1: Automating Data Processing with the Savvy API

Question: My lab generates hundreds of data plates daily. How can I use the **Savvy** API to create an automated workflow that ingests, processes, and generates a quality control (QC) report for each plate without manual intervention?

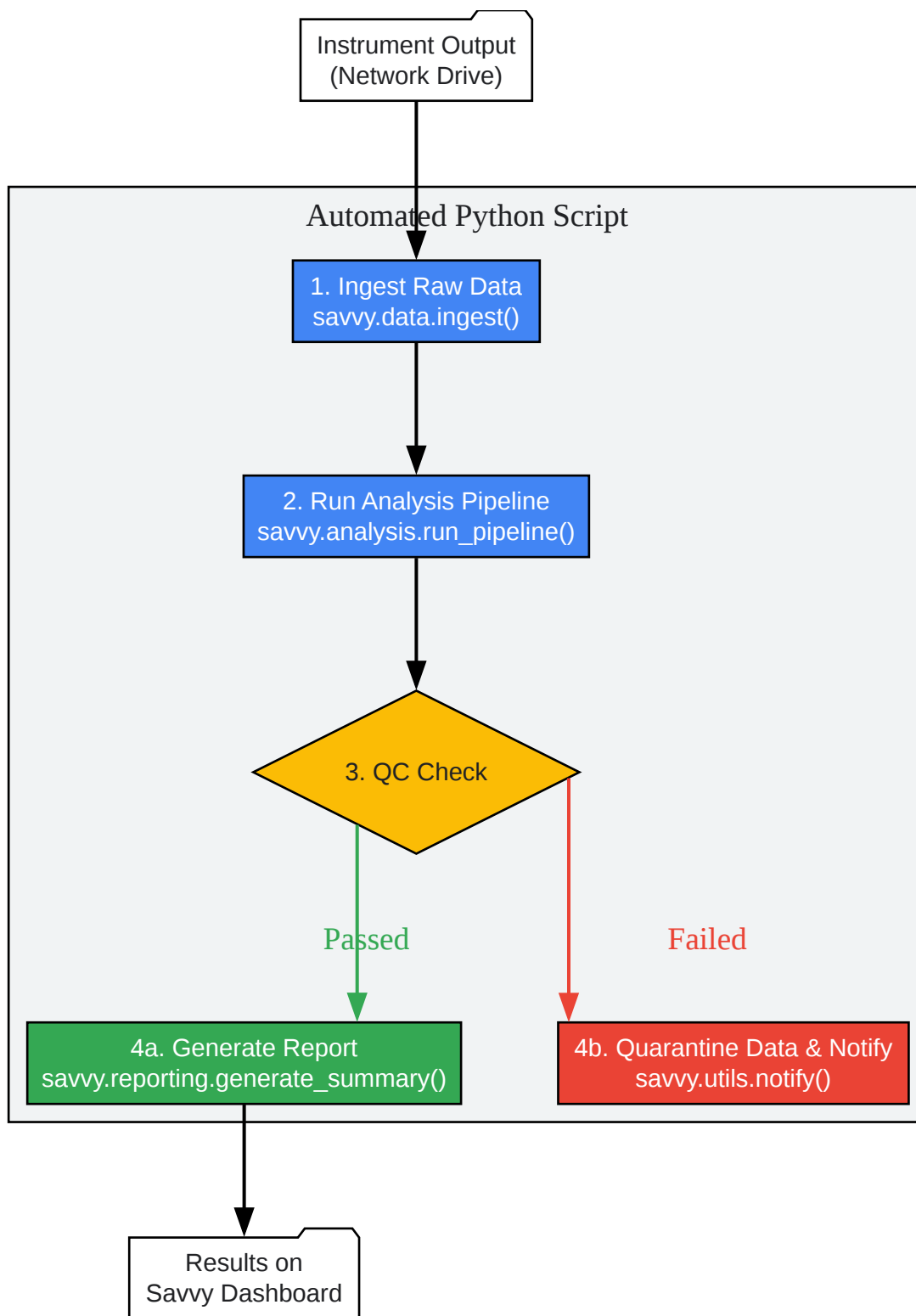
Answer: You can leverage the **Savvy** Python API to script a complete, end-to-end data processing pipeline. This involves authenticating your script, listening for new data files in a designated directory, and then sequentially calling **Savvy**'s processing, analysis, and reporting modules.

The key steps for automation are:

- **Authentication:** Securely connect to the **Savvy** API using your unique API key.
- **File Listener:** Use a script to monitor a network directory where your instruments deposit raw data files (e.g., .csv, .xml).
- **Data Ingestion:** When a new file is detected, use the `savvy.data.ingest()` function to upload it to a specific project and associate it with the correct experimental protocol.

- **Trigger Processing:** Once ingested, call the **savvy.analysis.run_pipeline()** function, specifying the ID of your predefined processing pipeline (e.g., 'PIPELINE-HTS-NORMALIZATION-V1').
- **Conditional QC Check:** The pipeline should include a QC step. The API will return a status object. Your script can check this object for QC flags (e.g., qc_passed: false).
- **Report Generation:** If QC passes, your script can proceed to call **savvy.reporting.generate_summary()**. If it fails, the script can be programmed to move the data to a quarantine folder and notify a user via email.

Below is a diagram illustrating this automated workflow.



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Automated data processing workflow via the **Savvy** API.

FAQ 2: Troubleshooting Dose-Response Curve Fitting Errors

Question: I am analyzing a new compound series, but the standard 'log(inhibitor) vs. response' model in **Savvy** is consistently failing to fit the dose-response curves, producing high R^2 values but nonsensical IC50s. What advanced settings can I use to fix this?

Answer: This issue often arises when the pharmacological behavior of a compound doesn't match the assumptions of the standard four-parameter logistic (4PL) model. **Savvy** provides advanced curve fitting options to handle such cases.

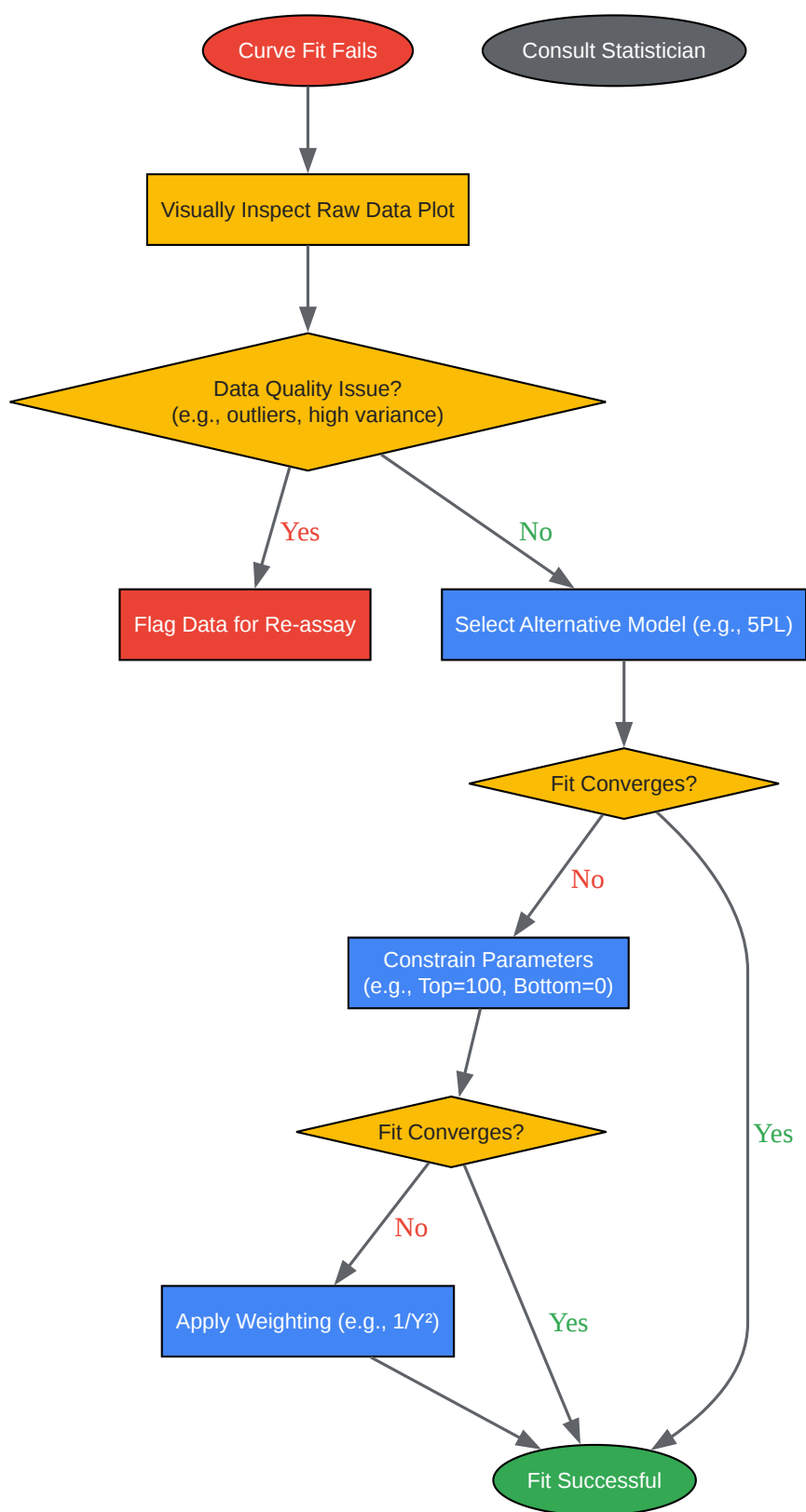
Troubleshooting Steps:

- **Inspect Raw Data:** First, visually inspect the raw data plots for outliers, high variance between replicates, or incomplete curves (e.g., the response does not plateau).
- **Change the Model:** The standard 4PL model is symmetrical. If your data shows asymmetry, try a five-parameter logistic (5PL) model which adds an asymmetry parameter.
- **Constrain Parameters:** If the curve fit is failing because of a poor top or bottom plateau, you can manually constrain these parameters. For example, in an inhibition assay, you can constrain the Bottom parameter to be greater than or equal to 0 and the Top parameter to be less than or equal to 100.
- **Review Weighting:** By default, **Savvy** uses uniform weighting. If you observe that the variance of your data points increases with the response level (heteroscedasticity), apply a weighting method like $1/Y^2$ to give more weight to the data points with lower variance.

The table below shows a hypothetical comparison of fitting models for a problematic dataset.

Fitting Model	Parameters Constrained	Weighting	AIC	R ²	IC50 (nM)	Comment
4PL (Standard)	None	Uniform	112.5	0.98	> 10,000	Fails to converge on a valid IC50.
4PL (Constrained)	Bottom ≥ 0	Uniform	105.1	0.99	152.3	Improved fit by setting a logical floor.
5PL (Constrained)	Bottom ≥ 0	1/Y ²	98.7	0.99	128.9	Best fit; accounts for asymmetry and variance.

Use the following workflow to diagnose and resolve your curve fitting issues.



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Troubleshooting workflow for dose-response curve fitting.

FAQ 3: Defining a Custom Multi-Stage Experimental Protocol

Question: I need to run a kinetic assay where the measurement interval changes based on the initial reaction rate. How can I build a single, conditional experimental protocol in **Savvy** to handle this logic?

Answer: **Savvy**'s protocol editor allows you to create dynamic protocols using conditional branching. Instead of running multiple, separate protocols, you can define a single workflow where subsequent steps are determined by the results of a previous stage.

Experimental Protocol: Conditional Kinetic Assay

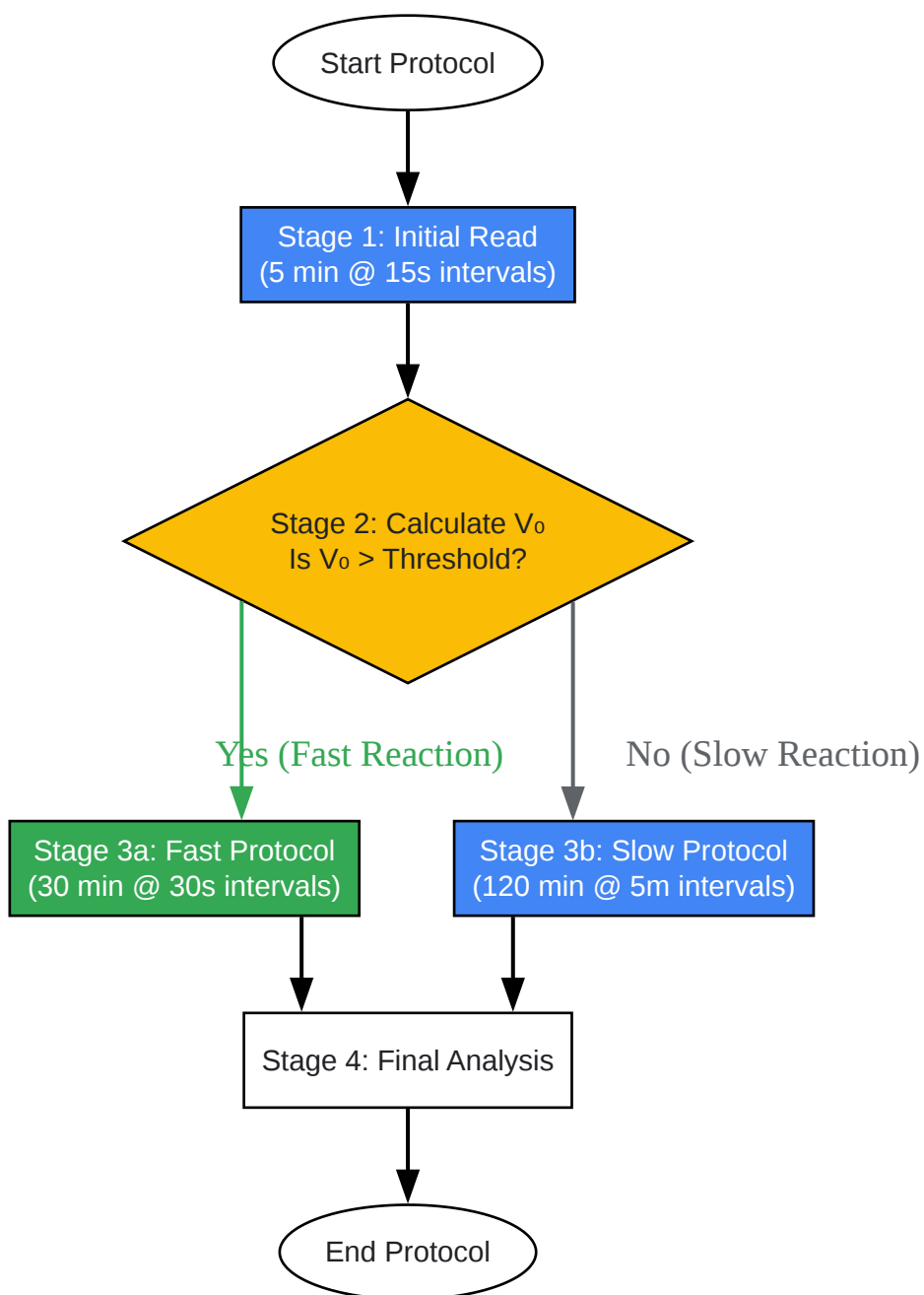
This protocol measures the initial rate of a reaction and adjusts the monitoring duration accordingly to capture the full reaction curve without wasting instrument time.

Methodology:

- Stage 1: Setup & Initial Read
 - Dispense reagents and compound into a 96-well plate.
 - Place the plate in a reader pre-heated to 37°C.
 - Measurement 1: Read absorbance at 405nm every 15 seconds for an initial period of 5 minutes.
- Stage 2: Conditional Check (Decision Point)
 - **Savvy** automatically calculates the initial rate (V_0) from the data collected in Stage 1.
 - Logic: The protocol checks if $V_0 > \text{THRESHOLD_RATE}$. The **THRESHOLD_RATE** is a predefined variable in the protocol (e.g., 0.05 AU/min).
- Stage 3a: Fast Reaction Protocol (If $V_0 > \text{Threshold}$)
 - Measurement 2: Continue reading the plate every 30 seconds for an additional 30 minutes.

- Stage 3b: Slow Reaction Protocol (If $V_0 \leq \text{Threshold}$)
 - Measurement 2: Continue reading the plate every 5 minutes for an additional 120 minutes.
- Stage 4: Analysis
 - Regardless of the path taken, **Savvy** combines the data from all stages and calculates the final kinetic parameters for each well.

The diagram below visualizes the logic of this conditional protocol.



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Conditional experimental protocol for kinetic assays.

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